

Technical Whitepaper: Physicochemical Profiling of 2-(3-Bromophenyl)morpholine[1][2]

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Compound of Interest

Compound Name: 2-(3-Bromophenyl)morpholine

CAS No.: 1018612-02-6

Cat. No.: B1517816

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Molecular Architecture & Physicochemical Baseline[1][2]

2-(3-Bromophenyl)morpholine is a structural analog of the psychostimulant phenmetrazine. [1][2] It functions as a monoamine transporter inhibitor and is frequently encountered in neuropharmacological research.[1][2] Its core structure features a secondary amine within a morpholine ring, substituted at the 2-position with a 3-bromophenyl moiety.[1][2][3]

This molecular arrangement dictates its solubility and stability profile: the basic nitrogen () drives pH-dependent solubility, while the aryl bromide introduces specific photosensitivity risks.[2]

Table 1: Physicochemical Properties (Predicted & Experimental)

Property	Value	Notes
Molecular Formula		
Molecular Weight	242.11 g/mol	
Appearance	Colorless/Pale Yellow Liquid (Free Base)	White crystalline solid as HCl salt.[1][2][4]
(Base)	8.3 – 8.5	Protonation of morpholine nitrogen.[1][2]
LogP	~2.11	Moderate lipophilicity; crosses BBB.[1][2]
H-Bond Donors	1	Secondary amine (NH).[1][2]
H-Bond Acceptors	2	Ether oxygen and amine nitrogen.[1][2]
Melting Point	N/A (Liquid at RT)	Salt forms (HCl) typically melt >170°C.

Solubility Profile & pH Dependence[2]

The solubility of **2-(3-Bromophenyl)morpholine** is governed by the ionization state of the secondary amine.[1][2]

Aqueous Solubility Dynamics

- Low pH (pH < 6.0): The molecule exists predominantly as the cationic ammonium species ().[1][2] Solubility is high (>10 mg/mL), making acidic buffers or water-for-injection (WFI) with added acid suitable vehicles.[1][2]
- High pH (pH > 9.0): The molecule exists as the neutral free base ().[1][2] Solubility drops precipitously (<0.1 mg/mL), leading to precipitation in basic media.[1][2]

Scientific Insight: When developing liquid formulations, avoid phosphate buffers near pH 7.4 if high concentration is required, as the ratio of free base increases, risking precipitation.[2] Citrate or acetate buffers (pH 4.0–5.0) are superior for stability and solubility.[1][2]

Organic Solvent Compatibility[1][2][5]

- High Solubility: Dichloromethane (DCM), Dimethyl sulfoxide (DMSO), Methanol.[2]
- Moderate Solubility: Ethanol, Acetonitrile.[1][2]
- Low Solubility: Hexanes, Diethyl ether (unless free base).[1][2]

Stability Dynamics & Stress Testing[1]

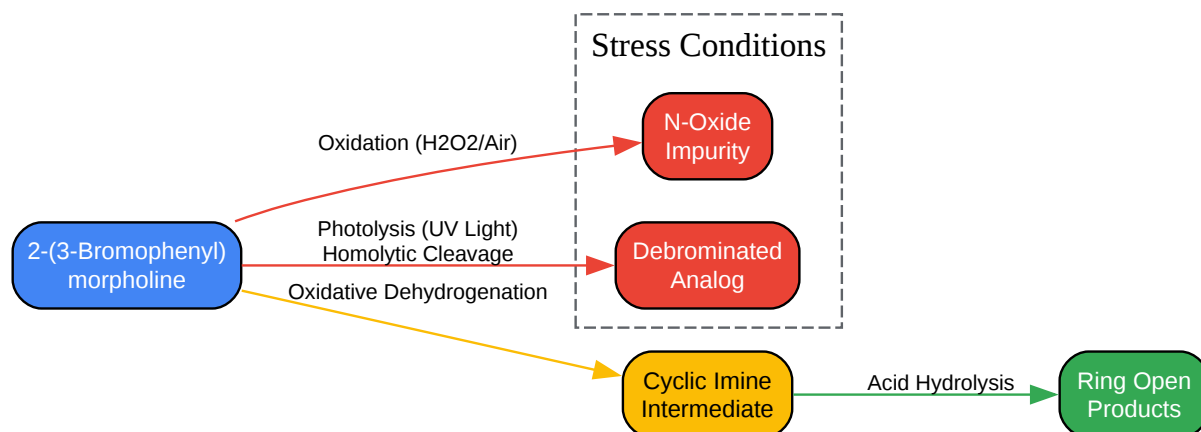
The stability profile is dominated by two primary vectors: Oxidative N-dealkylation/N-oxidation and Photolytic Debromination.[1][2]

Degradation Pathways[1][2]

- Oxidation: Secondary amines are susceptible to radical oxidation, forming N-oxides or undergoing oxidative deamination.[1][2] This is accelerated by trace metals (Fe, Cu) and peroxides in solvents.[2]
- Photolysis: The Carbon-Bromine (C-Br) bond is weaker than C-Cl or C-F.[1][2] Exposure to UV light can cleave this bond via homolytic fission, generating a phenyl radical that abstracts hydrogen, leading to the debrominated byproduct (2-phenylmorpholine).[2]

Visualization: Degradation Pathways

The following diagram illustrates the critical degradation nodes for this molecule.



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Figure 1: Primary degradation pathways including N-oxidation and photolytic debromination.[1]
[2]

Experimental Protocols

Protocol A: Thermodynamic Solubility Determination

Objective: To determine the saturation solubility of the solid form in various media.[1][2]

Reagents:

- Test Compound: **2-(3-Bromophenyl)morpholine** (HCl salt recommended).[1][2]
- Solvents: pH 1.2 (0.1N HCl), pH 4.5 (Acetate), pH 6.8 (Phosphate), Water.[2]

Workflow:

- Preparation: Add excess solid compound (~10 mg) to 1 mL of each solvent in a glass vial.
- Equilibration: Shake at 25°C for 24–48 hours. Crucial: Visual inspection must confirm undissolved solid remains; if clear, add more solid.[1][2]
- Separation: Centrifuge at 10,000 rpm for 10 minutes or filter through a 0.22 µm PVDF filter (pre-saturated to prevent adsorption).

- Quantification: Analyze the supernatant via HPLC-UV (254 nm).
- Calculation:

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Protocol B: Forced Degradation (Stress Testing)

Objective: To validate stability-indicating analytical methods (per ICH Q1A).

Stress Type	Condition	Duration	Target Degradation
Acid Hydrolysis	1N HCl, 60°C	24 Hours	5–20%
Base Hydrolysis	1N NaOH, 60°C	24 Hours	5–20%
Oxidation	3%	4–6 Hours	5–20%
	, RT		
Photolysis	ICH Q1B (1.2M lux hours)	~1 Week	5–20%
Thermal	60°C (Solid State)	7 Days	<5%

Scientific Note: If the oxidative condition yields >20% degradation rapidly, repeat with 0.3%

.[\[2\]](#) The secondary amine is highly reactive; "over-cooking" the sample will produce secondary degradation products that are not relevant to shelf-life.[\[1\]](#)[\[2\]](#)

Handling & Storage Protocols

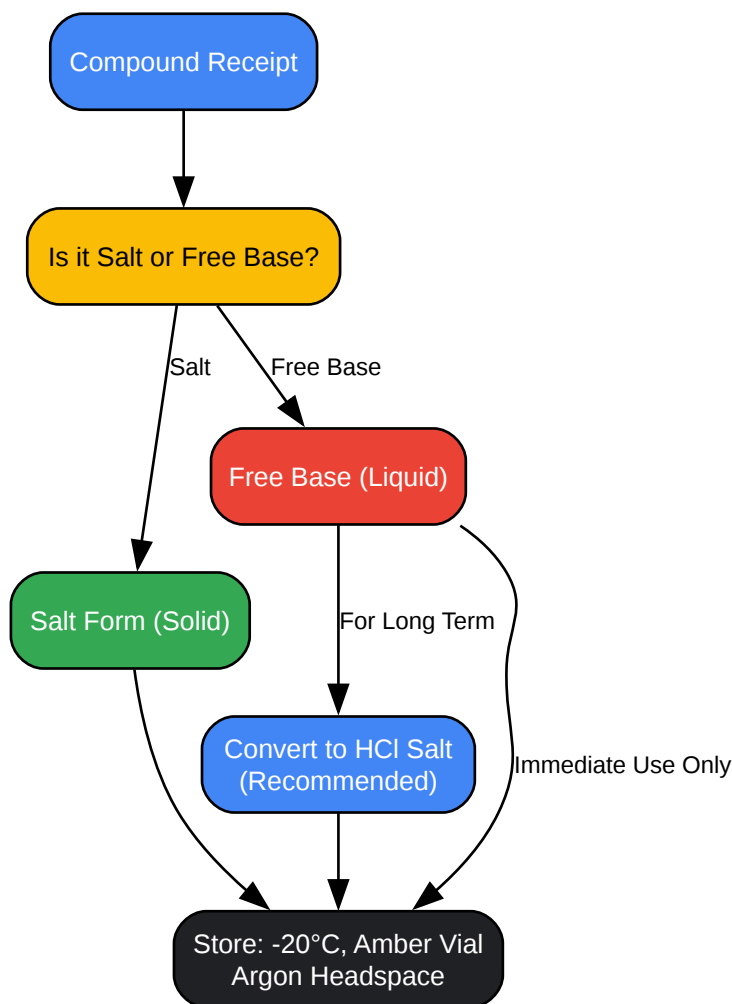
To ensure data integrity and compound longevity, the following storage protocols are mandatory.

Storage Hierarchy

- Primary: Store as the Hydrochloride (HCl) salt. The free base liquid is prone to oxidation and difficult to handle.[\[1\]](#)[\[2\]](#)
- Atmosphere: Flush headspace with Argon or Nitrogen.[\[1\]](#)[\[2\]](#)

- Temperature: -20°C for long-term (>3 months); 2-8°C for working stocks.
- Container: Amber glass vials (Type I) to prevent photolysis of the C-Br bond.

Workflow Visualization: Handling Logic[2]



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Figure 2: Decision logic for compound handling and storage to maximize stability.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 8083, Morpholine.[1][2] Retrieved from [\[Link\]](#)[1][2]

- International Conference on Harmonisation (2003).ICH Q1A(R2): Stability Testing of New Drug Substances and Products.[1][2][5][6][7] Retrieved from [[Link](#)]
- Mayer, M. et al. (2016).Synthesis and analytical characterization of phenmetrazine analogs. [1][2] National Institutes of Health (PMC).[1][2] Retrieved from [[Link](#)]
- World Health Organization.Guidelines for the stability testing of pharmaceutical products containing well-established drug substances.[1][2] Retrieved from [[Link](#)][1][2]

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Sources

- 1. 4-(3-Chloropropyl)morpholine | C7H14ClNO | CID 95834 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Morpholine | C4H9NO | CID 8083 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. chemscene.com [chemscene.com]
- 4. 4-(3-BROMOPHENYL)MORPHOLINE | 197846-82-5 [chemicalbook.com]
- 5. ICH Q1A (R2) Stability testing of new drug substances and drug products - Scientific guideline | European Medicines Agency (EMA) [ema.europa.eu]
- 6. ICH Official web site : ICH [ich.org]
- 7. ICH Guidelines: Drug Stability Testing Essentials | AMSbiopharma [amsbiopharma.com]
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